

# An In-depth Technical Guide to 3-chloro-N-methylaniline

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## Compound of Interest

Compound Name: 3-chloro-N-methylaniline

Cat. No.: B1345671

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This guide provides detailed information on the chemical structure and molecular properties of **3-chloro-N-methylaniline**, a compound of interest for researchers, scientists, and professionals in drug development.

## Chemical Properties and Structure

**3-chloro-N-methylaniline**, also known as N-methyl-3-chloroaniline, is a secondary amine.<sup>[1]</sup> Its chemical structure consists of a benzene ring substituted with a chlorine atom at the meta-position (carbon 3) and a methylamino (-NHCH<sub>3</sub>) group.

### Quantitative Data Summary

The key molecular properties of **3-chloro-N-methylaniline** are summarized in the table below for easy reference.

| Property          | Value                             | Source  |
|-------------------|-----------------------------------|---|
| Molecular Formula | C <sub>7</sub> H <sub>8</sub> ClN | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Molecular Weight  | 141.60 g/mol                      | <a href="#">[2]</a> <a href="#">[3]</a>                     |
| Exact Mass        | 141.034527 g/mol                  | <a href="#">[2]</a> <a href="#">[4]</a>                     |
| IUPAC Name        | 3-chloro-N-methylaniline          | <a href="#">[2]</a>   |
| CAS Number        | 7006-52-2                         | <a href="#">[2]</a>   |
| SMILES            | CNc1ccccc(Cl)c1                   |   |
| InChIKey          | WFGYSQDPURFIFL-<br>UHFFFAOYSA-N   | <a href="#">[2]</a> <a href="#">[4]</a>                     |

## Molecular Structure Visualization

The two-dimensional chemical structure of **3-chloro-N-methylaniline** is depicted in the diagram below. This visualization aids in understanding the spatial arrangement of atoms and functional groups within the molecule.

Chemical structure of **3-chloro-N-methylaniline**.

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## References

- 1. 3-CHLORO-N-METHYLANILINE | 7006-52-2 [chemicalbook.com]
- 2. 3-chloro-N-methylaniline | C<sub>7</sub>H<sub>8</sub>ClN | CID 138900 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
- 4. dev.spectrabase.com [dev.spectrabase.com]
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